

14-Bromo-1-tetradecanol molecular structure and weight

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Compound of Interest

Compound Name: 14-Bromo-1-tetradecanol

Cat. No.: B1271965

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An In-Depth Technical Guide on **14-Bromo-1-tetradecanol**: Molecular Structure and Properties

For researchers, scientists, and professionals in drug development, a precise understanding of a molecule's structure and properties is fundamental. This guide provides a detailed overview of **14-Bromo-1-tetradecanol**, a halogenated fatty alcohol.

Molecular and Chemical Properties

14-Bromo-1-tetradecanol is an organic compound characterized by a long 14-carbon aliphatic chain.^[1] At one end of this chain (position 1), a hydroxyl (-OH) group is attached, classifying it as an alcohol. At the opposite end (position 14), a bromine (-Br) atom is substituted, making it a halogenated derivative.^[1] This unique structure, with its hydrophilic alcohol head and a long hydrophobic carbon tail ending with a bromine atom, imparts specific chemical reactivity and physical properties to the molecule. The presence of the bromine atom significantly influences its chemical behavior.^[1]

Quantitative Molecular Data

A summary of the key quantitative data for **14-Bromo-1-tetradecanol** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₉ BrO	PubChem[2], Santa Cruz Biotechnology[3]
Molecular Weight	293.28 g/mol	PubChem[2], Santa Cruz Biotechnology[3]
IUPAC Name	14-bromotetradecan-1-ol	PubChem[2]
CAS Number	72995-94-9	PubChem[2], Santa Cruz Biotechnology[3]

Molecular Structure Visualization

To illustrate the molecular structure of **14-Bromo-1-tetradecanol**, a 2D diagram has been generated using the Graphviz (DOT language). This visualization clearly depicts the arrangement of atoms and the key functional groups within the molecule.

2D structure of **14-Bromo-1-tetradecanol**.

Experimental Protocols

While specific experimental protocols for the synthesis or application of **14-Bromo-1-tetradecanol** are not detailed in the provided search results, its structure suggests it can be utilized as a starting material in various organic synthesis reactions.[1] The terminal hydroxyl group can undergo reactions such as esterification, etherification, or oxidation, while the bromo group is susceptible to nucleophilic substitution, allowing for the introduction of other functional groups.[1]

A general protocol for a substitution reaction at the bromine-bearing carbon could involve reacting **14-Bromo-1-tetradecanol** with a suitable nucleophile in an appropriate solvent. The reaction conditions, such as temperature and reaction time, would need to be optimized based on the specific nucleophile and desired product.

Similarly, esterification of the hydroxyl group would typically involve reacting the alcohol with a carboxylic acid or its derivative (e.g., an acyl chloride or anhydride) in the presence of an acid

catalyst. The choice of catalyst and reaction conditions would depend on the reactivity of the starting materials.

It is important to note that due to the presence of bromine, **14-Bromo-1-tetradecanol** should be handled with care as it could be a skin and eye irritant.[1]

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References

- 1. Buy 14-Bromo-1-tetradecanol | 72995-94-9 [smolecule.com]
- 2. 14-Bromo-1-tetradecanol | C₁₄H₂₉BrO | CID 2757182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
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